

# A Deep Dive into the Thermodynamic Landscape of 5-Methoxy-2-nitroaniline

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## Compound of Interest

Compound Name: 5-Methoxy-2-nitroaniline

Cat. No.: B042563

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This technical guide provides a comprehensive examination of the thermodynamical properties of **5-Methoxy-2-nitroaniline** ( $C_7H_8N_2O_3$ ), a key intermediate in the synthesis of various dyes and pharmaceutical compounds. Understanding the thermal behavior and energy profile of this molecule is critical for process optimization, safety assessments, and formulation development. This document summarizes key thermodynamic parameters, details the experimental methodologies for their determination, and visualizes relevant workflows.

## Core Physicochemical and Thermodynamic Properties

The thermodynamic characterization of **5-Methoxy-2-nitroaniline** is essential for its handling, reaction monitoring, and storage. Below is a summary of its fundamental properties.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>8</sub> N <sub>2</sub> O <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	168.15 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	127.0-133.0 °C	<a href="#">[2]</a>
Decomposition	Emits toxic fumes of nitrogen oxides upon heating. <a href="#">[3]</a>	
Solubility		
Water	< 0.1 mg/mL at 20°C	<a href="#">[3]</a>
Organic Solvents	Very soluble in alcohol, acetone, benzene, acetic acid, and ethyl acetate. <a href="#">[3]</a>	

Note: Specific quantitative data for enthalpy of fusion and heat capacity are not readily available in the cited literature. For analogous nitroaromatic compounds, the enthalpy of fusion typically ranges from 20 to 40 kJ/mol. The heat capacity of organic solids of similar molecular weight is generally in the range of 150-250 J/(mol·K) at room temperature. Experimental determination is recommended for precise values.

## Experimental Methodologies for Thermal Analysis

A thorough understanding of the thermodynamical characteristics of **5-Methoxy-2-nitroaniline** necessitates the application of specialized analytical techniques. The following sections detail the standard experimental protocols for these analyses.

### Thermogravimetric Analysis (TGA)

Thermogravimetric Analysis is crucial for determining the thermal stability and decomposition profile of **5-Methoxy-2-nitroaniline**.

**Objective:** To measure the change in mass of the sample as a function of temperature in a controlled atmosphere.

**Apparatus:** A calibrated thermogravimetric analyzer.

**Procedure:**

- Sample Preparation: Accurately weigh 5-10 mg of **5-Methoxy-2-nitroaniline** into a ceramic or platinum TGA pan.
- Instrument Setup: Place the sample pan in the TGA furnace.
- Atmosphere: Purge the furnace with an inert gas, typically nitrogen, at a flow rate of 20-50 mL/min to prevent oxidative decomposition.
- Heating Program: Heat the sample from ambient temperature to approximately 400°C at a linear heating rate of 10°C/min.
- Data Acquisition: Continuously record the sample mass as a function of temperature. The resulting data is plotted as a percentage of initial mass versus temperature.

**Data Analysis:** The TGA thermogram is analyzed to determine the onset temperature of decomposition ( $T_{\text{onset}}$ ) and the temperature at which 5% mass loss occurs ( $T_{\text{d5}}$ ), which are key indicators of thermal stability.

## Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry is employed to measure the heat flow associated with thermal transitions in **5-Methoxy-2-nitroaniline**, such as melting and decomposition.

**Objective:** To determine the melting point, enthalpy of fusion ( $\Delta H_{\text{fus}}$ ), and to observe any other endothermic or exothermic transitions.

**Apparatus:** A calibrated differential scanning calorimeter.

**Procedure:**

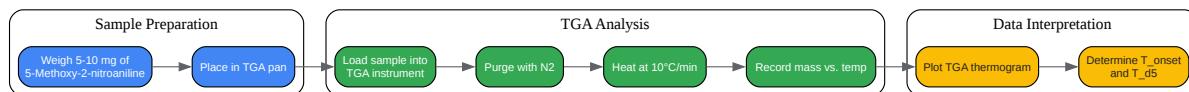
- Sample Preparation: Accurately weigh 2-5 mg of **5-Methoxy-2-nitroaniline** into a hermetically sealed aluminum pan. An empty sealed pan is used as a reference.
- Instrument Setup: Place the sample and reference pans in the DSC cell.

- Atmosphere: Purge the cell with an inert gas, such as nitrogen, at a flow rate of 20-50 mL/min.
- Heating Program: Heat the sample from ambient temperature to a temperature above its melting point, for instance, to 150°C, at a controlled heating rate, typically 10°C/min.
- Data Acquisition: Record the differential heat flow between the sample and the reference as a function of temperature.

**Data Analysis:** The DSC thermogram will show an endothermic peak corresponding to melting. The onset of this peak is taken as the melting point, and the area under the peak is integrated to calculate the enthalpy of fusion.

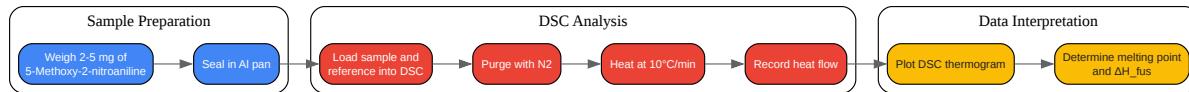
## Visualizing Experimental Workflows

To further clarify the experimental processes, the following diagrams illustrate the workflows for TGA and DSC analysis.



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TGA Experimental Workflow

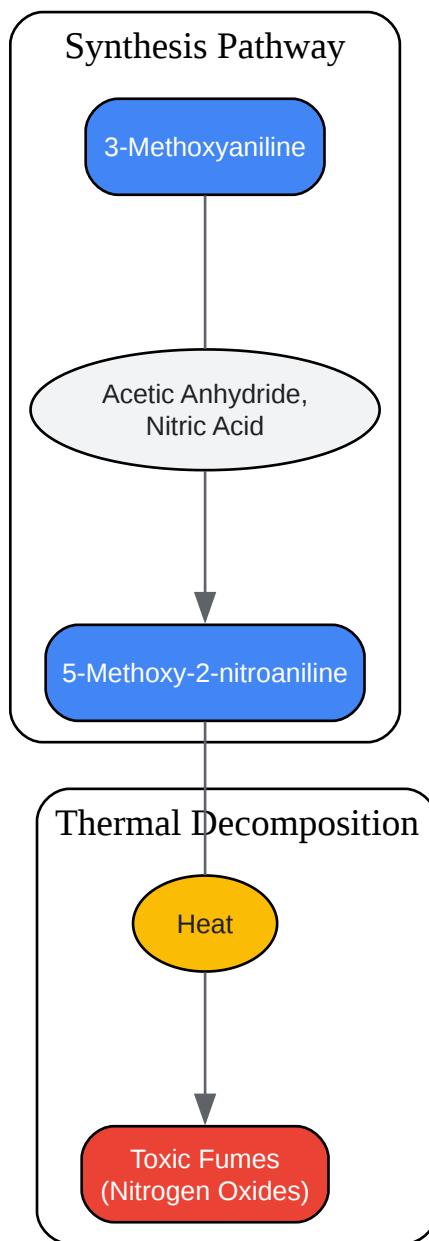


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DSC Experimental Workflow

# Synthesis and Thermal Decomposition Pathway

The synthesis of **5-Methoxy-2-nitroaniline** typically involves the nitration of a precursor. A common synthetic route is the nitration of 3-methoxyaniline. Upon heating, the molecule undergoes decomposition.



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Synthesis and Decomposition

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## References

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